

# Essential Safety and Handling Guide for Nitromide (3,5-Dinitrobenzamide)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nitromide

Cat. No.: B1662146

[Get Quote](#)

For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **Nitromide** (3,5-Dinitrobenzamide), an anti-parasitic and antibacterial agent. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Classification

**Nitromide** (CAS No. 121-81-3) is a light yellow powder that presents the following hazards:

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.[1][2]
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.[2]
Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.[2]

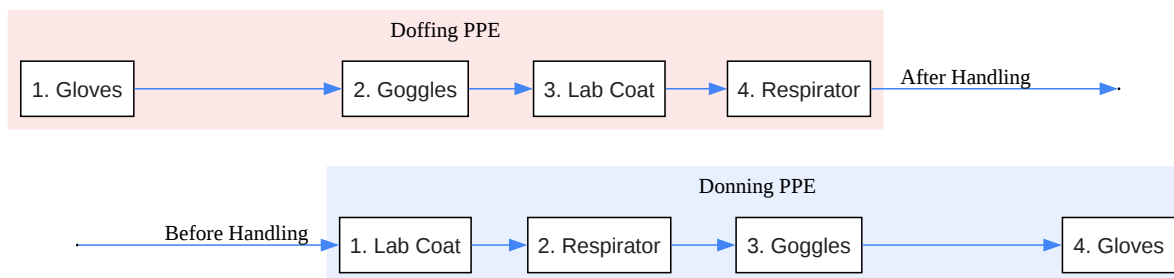
## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **Nitromide**. The following table summarizes the required PPE.

Area of Protection	Required PPE	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. <a href="#">[2]</a>
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[2]</a>
Respiratory Protection	Dust mask or respirator	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. <a href="#">[2]</a>
Body Protection	Laboratory coat or protective suit	A complete suit protecting against chemicals may be necessary depending on the scale of work. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. <a href="#">[2]</a>

## Experimental Workflow: Donning and Doffing PPE

The following diagram outlines the correct sequence for putting on and taking off Personal Protective Equipment to minimize exposure risk.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3,5-Dinitrobenzamide 97% | 121-81-3 [sigmaaldrich.com]
- 2. employees.delta.edu [employees.delta.edu]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Nitromide (3,5-Dinitrobenzamide)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662146#personal-protective-equipment-for-handling-nitromide]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)